

Technical Support Center: Synthesis of G-Rich Oligonucleotides

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Compound of Interest

Compound Name: 3'-DMTr-dG(dmf)

Cat. No.: B15140578

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This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the yield and purity of G-rich oligonucleotides. These sequences are prone to forming secondary structures, such as G-quadruplexes, which can complicate synthesis and purification.

Frequently Asked Questions (FAQs)

Q1: Why are G-rich oligonucleotides difficult to synthesize and purify?

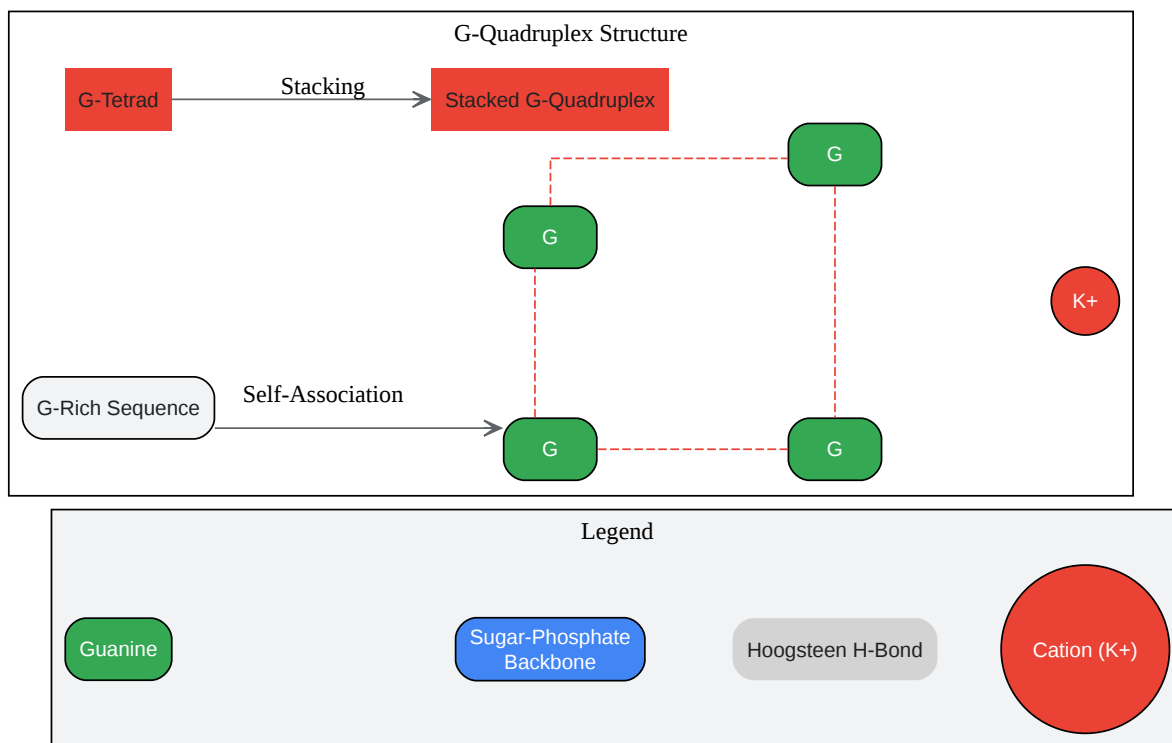
G-rich sequences, especially those with three or more consecutive guanines, tend to self-associate into four-stranded structures called G-quadruplexes.^[1] This process is driven by Hoogsteen hydrogen bonds between four guanine bases, forming a planar G-tetrad.^{[2][3]} The stacking of these tetrads, stabilized by cations like K^+ or Na^+ , creates stable G-quadruplex structures.^[1] These aggregates are more hydrophobic than standard single-stranded DNA, leading to several problems:^[1]

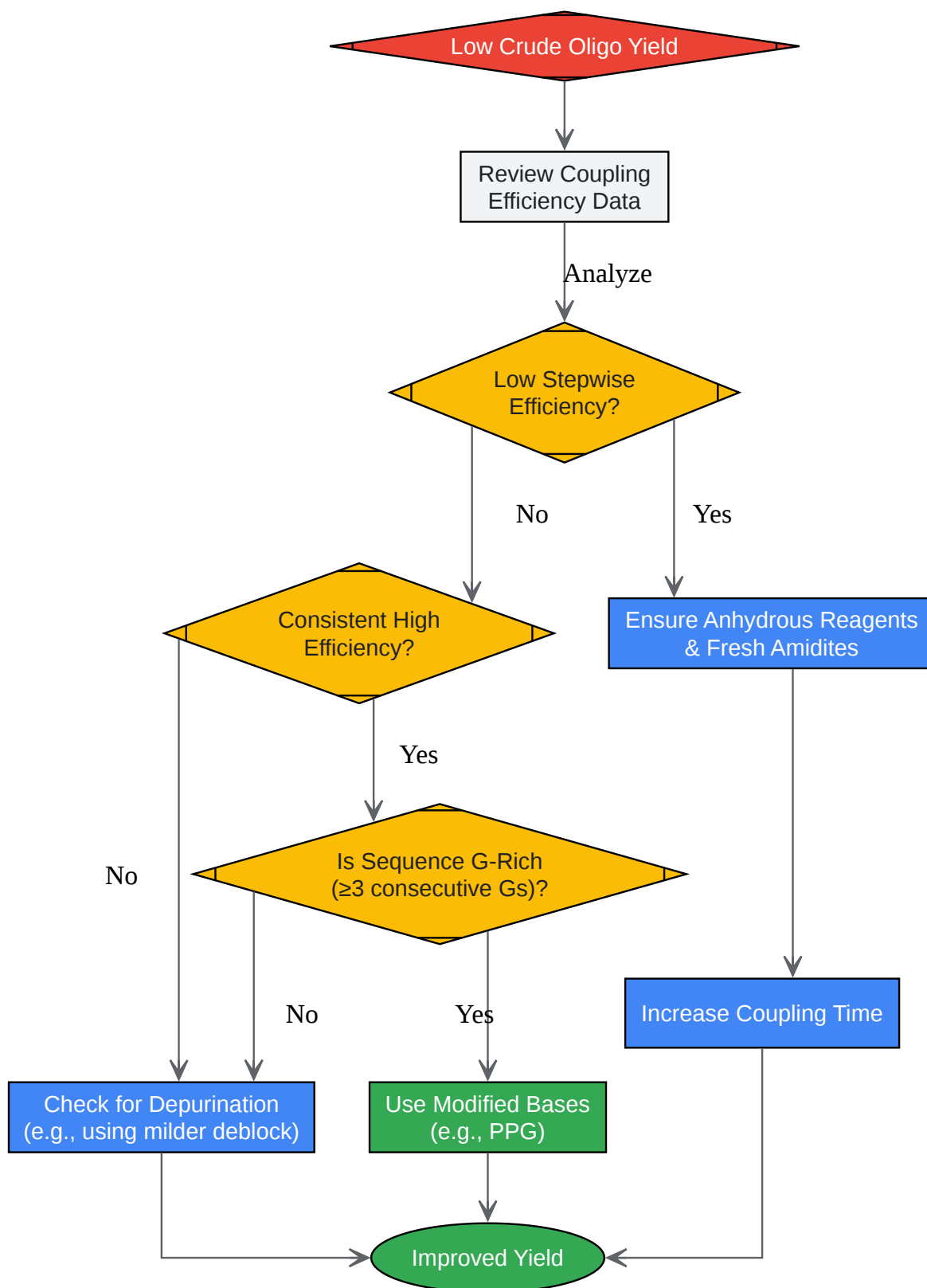
- **Lower Synthesis Yield:** Aggregation on the solid support can hinder reagent access, leading to inefficient coupling and a lower yield of the full-length product. In severe cases, the yield can be reduced by more than 50% compared to a standard oligonucleotide.
- **Purification Challenges:** G-quadruplexes and other aggregates can cause multiple, broad, or shifted peaks during HPLC purification, making it difficult to isolate the pure, full-length product.

- **Inaccurate Quantification:** The presence of multiple conformations can lead to ambiguous results in analytical methods like capillary electrophoresis, complicating purity assessment.

Q2: What is a G-quadruplex and how does it form?

A G-quadruplex is a non-canonical secondary structure formed from guanine-rich nucleic acid sequences. The core structural unit is the G-tetrad (or G-quartet), a square planar arrangement of four guanine bases connected by Hoogsteen hydrogen bonds. These tetrads stack on top of each other and are stabilized by a central monovalent cation (e.g., K^+). The formation is a multi-step process that can involve one, two, or four separate strands.





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References

- 1. chemrxiv.org [chemrxiv.org]
- 2. glenresearch.com [glenresearch.com]
- 3. researchgate.net [researchgate.net]
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